

# Health and safety information for Dimethyl undecanedioate

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## Compound of Interest

Compound Name: *Dimethyl undecanedioate*

Cat. No.: *B1581578*

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An In-depth Technical Guide on the Health and Safety of **Dimethyl Undecanedioate**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for a professional audience and should not be used as a substitute for a formal risk assessment or the advice of a qualified safety professional. Always refer to the most current Safety Data Sheet (SDS) from your supplier before handling this chemical.

## Introduction

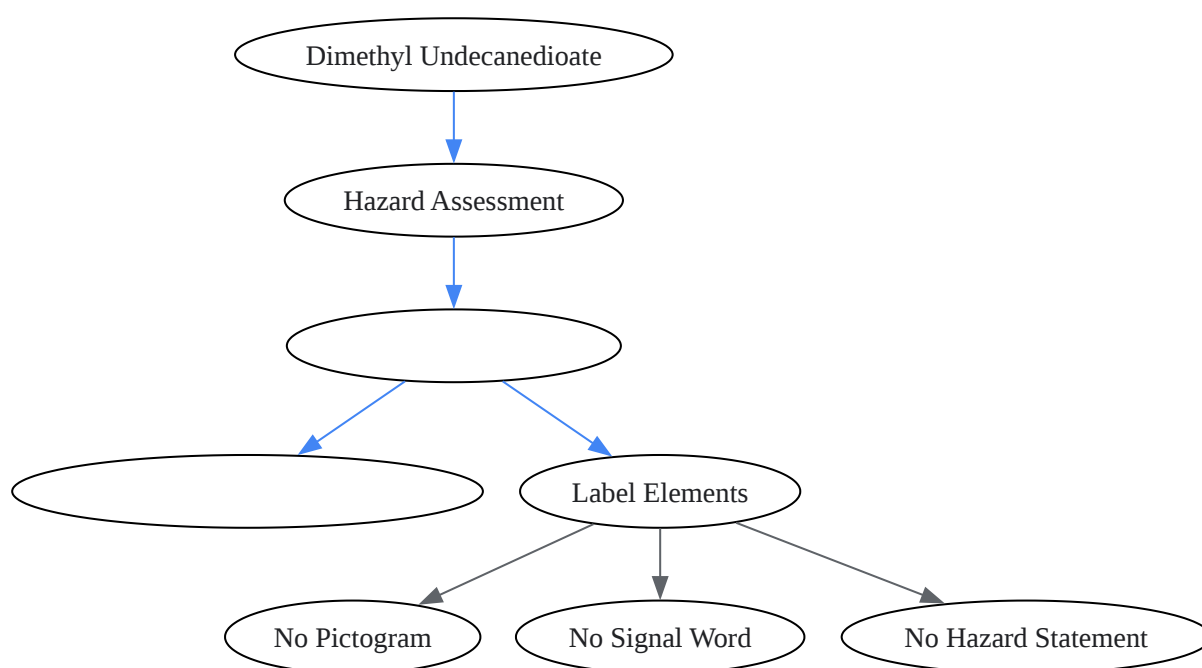
**Dimethyl undecanedioate** (CAS No. 4567-98-0) is a dimethyl ester of undecanedioic acid.<sup>[1]</sup> It is primarily used in laboratory research and as a chemical intermediate.<sup>[2]</sup> Understanding its health and safety profile is crucial for ensuring safe handling and use in research and development settings. This guide provides a comprehensive overview of the available health and safety information for **Dimethyl undecanedioate**, with a focus on data relevant to a scientific audience.

## Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Dimethyl undecanedioate** is not classified as a hazardous substance.<sup>[1][2][3]</sup> Multiple sources indicate that it does not meet the criteria for GHS hazard classification.<sup>[3]</sup>

## GHS Label Elements:

- Hazard Pictograms: Not applicable<sup>[1]</sup>
- Signal Word: Not applicable<sup>[1]</sup>
- Hazard Statements: Not applicable<sup>[1]</sup>



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## Physical and Chemical Properties

A summary of the key physical and chemical properties of **Dimethyl undecanedioate** is provided in the table below.

Property	Value	Source(s)
Molecular Formula	C13H24O4	[1]
Molecular Weight	244.33 g/mol	[1][3]
CAS Number	4567-98-0	[1]
Appearance	Liquid or Solid	[4][5]
Melting Point	17-19 °C	[4]
Boiling Point	123-124 °C at 2 mmHg	[4][6]
Density	0.983 g/mL at 20 °C	[4][6]
Flash Point	109 °C	[4]
Solubility in Water	Not soluble	[1]

## Toxicological Information

Detailed toxicological studies for **Dimethyl undecanedioate** are not widely available in the public domain. The available safety data sheets indicate a low toxicity profile.[1]

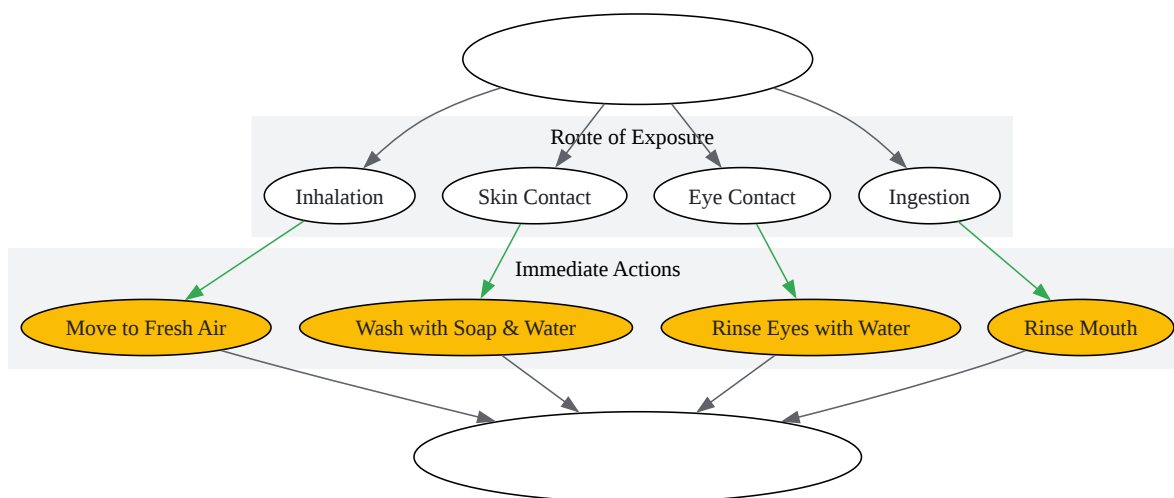
Toxicological Endpoint	Summary of Findings	Source(s)
Acute Toxicity	Not classified as an acutely toxic substance. Ingestion of large amounts may cause nausea and vomiting.	[1]
Skin Corrosion/Irritation	Not classified as a skin irritant. Minor irritation may occur in susceptible individuals.	[1]
Serious Eye Damage/Irritation	Not classified as an eye irritant. Precautionary rinsing with water is recommended upon contact.	[1]
Respiratory or Skin Sensitization	Not considered to be a sensitizer.	[1]
Germ Cell Mutagenicity	No mutagenic effects have been reported.	[1]
Carcinogenicity	No carcinogenic effects have been reported.	[1]
Reproductive Toxicity	No reproductive toxic effects have been reported.	[1]
Specific Target Organ Toxicity (Single and Repeated Exposure)	No specific target organ toxicity has been reported.	[1]

Experimental Protocols: No specific experimental protocols for toxicological studies on **Dimethyl undecanedioate** were found in the reviewed literature. The toxicological summaries are based on classifications from suppliers and databases.

## First Aid Measures

In case of exposure, the following first aid measures are recommended.

Exposure Route	First Aid Measures	Source(s)
Inhalation	If fumes from the heated product are inhaled, move the individual to fresh air and let them rest. If symptoms persist, seek medical attention.	<a href="#">[1]</a> <a href="#">[2]</a>
Skin Contact	Normal washing of the skin with soap and water is generally sufficient. If irritation occurs, seek medical attention. Remove contaminated clothing.	<a href="#">[1]</a> <a href="#">[2]</a>
Eye Contact	As a precaution, rinse the eyes thoroughly with water for at least 15 minutes. If symptoms occur, consult a physician.	<a href="#">[1]</a> <a href="#">[2]</a>
Ingestion	Rinse the mouth with water. Do not induce vomiting. If a large amount is ingested, or if symptoms occur, seek medical attention.	<a href="#">[1]</a> <a href="#">[2]</a>



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## Handling, Storage, and Personal Protection

### Handling:

- Follow standard good laboratory practices.[1]
- Avoid contact with skin and eyes.[2]
- Ensure adequate ventilation.[2]
- Keep containers tightly closed when not in use.[1]
- Avoid the formation of dust and aerosols.[2]

### Storage:

- Store in a cool, dry, and well-ventilated area.[1][2]

- Keep away from incompatible materials such as strong oxidizers.[1]

Personal Protective Equipment (PPE): While no specific occupational exposure limits have been established, the use of standard PPE is recommended.

PPE Type	Recommendation	Source(s)
Eye/Face Protection	Safety glasses with side shields or goggles are recommended, especially when there is a risk of splashing.	[2]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat.	[2]
Respiratory Protection	Respiratory protection is generally not required under normal use with adequate ventilation. In case of aerosol or dust formation, or when heating the substance, a suitable respirator may be necessary.	[1][2]

## Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures:

- Extinguishing Media: Use extinguishing media suitable for the surrounding fire, such as dry chemical, carbon dioxide, or alcohol-resistant foam.[1][2]
- Hazardous Combustion Products: Burning may produce carbon monoxide and carbon dioxide.[1]
- Fire-Fighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[2]

#### Accidental Release Measures:

- Personal Precautions: Wear appropriate personal protective equipment. Ensure adequate ventilation.[1][2]
- Environmental Precautions: Prevent the material from entering drains or waterways.[2]
- Containment and Cleanup: For small spills, absorb with an inert material (e.g., sand, earth) and place in a suitable container for disposal.[1][2] For large spills, dike the area to prevent spreading.[1]

## Stability and Reactivity

- Reactivity: The product is not expected to be reactive under normal conditions.[1]
- Chemical Stability: Stable under recommended storage conditions.[1]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[1]
- Hazardous Decomposition Products: Under fire conditions, may decompose to form carbon monoxide and carbon dioxide.[1]

## Conclusion

**Dimethyl undecanedioate** is a chemical with a low hazard profile based on available data. It is not classified as hazardous under GHS and has no specific reported toxicity. However, the lack of comprehensive, publicly available toxicological studies necessitates adherence to standard safe laboratory practices. Researchers, scientists, and drug development professionals should handle this substance with the care afforded to all laboratory chemicals, utilizing appropriate personal protective equipment and working in well-ventilated areas. Always consult the specific Safety Data Sheet provided by the supplier for the most current and detailed information.

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